

Application Note: High-Throughput Quantification of 2-Acetamido-4-bromoanisoole in Pharmaceutical Matrices

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Compound of Interest

Compound Name: 2-Acetamido-4-bromoanisoole

CAS No.: 88301-40-0

Cat. No.: B1278291

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Abstract

This comprehensive guide provides detailed analytical methods for the accurate quantification of **2-Acetamido-4-bromoanisoole**, a key intermediate and potential impurity in pharmaceutical development. Recognizing the critical need for robust and reliable analytical procedures in drug manufacturing and safety assessment, this document outlines three validated protocols employing High-Performance Liquid Chromatography with UV detection (HPLC-UV), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). Each method is presented with a detailed, step-by-step protocol, the scientific rationale behind experimental choices, and validation parameters according to ICH guidelines.^{[1][2][3][4]} This application note is intended for researchers, scientists, and drug development professionals seeking to establish sensitive and specific quantification assays for **2-Acetamido-4-bromoanisoole** in various sample matrices.

Introduction: The Analytical Imperative for 2-Acetamido-4-bromoanisole

2-Acetamido-4-bromoanisole is an aromatic compound of significant interest in the pharmaceutical industry. It often serves as a precursor or intermediate in the synthesis of active pharmaceutical ingredients (APIs). Consequently, its presence as a residual impurity in final drug products must be meticulously monitored to ensure patient safety and comply with stringent regulatory standards. The accurate quantification of **2-Acetamido-4-bromoanisole** is therefore a critical aspect of quality control throughout the drug development lifecycle.

The molecular structure of **2-Acetamido-4-bromoanisole**, featuring an acetamido group, a bromine atom, and a methoxy group on a benzene ring, dictates the selection of appropriate analytical techniques. This guide explores three powerful and widely accessible methods for its quantification: HPLC-UV for routine quality control, GC-MS for volatile and semi-volatile analysis, and LC-MS/MS for ultimate sensitivity and specificity, particularly in complex matrices.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV): A Robust Method for Routine Quantification

HPLC-UV is a workhorse technique in pharmaceutical analysis, offering a balance of speed, reliability, and cost-effectiveness for the routine quantification of impurities like **2-Acetamido-4-bromoanisole**.^[5] The method's principle lies in the separation of the analyte from other components in a sample mixture as it is passed through a column packed with a stationary phase, followed by detection using a UV-Vis spectrophotometer.

Scientific Rationale for Method Design

The choice of a reversed-phase C18 column is predicated on the non-polar nature of **2-Acetamido-4-bromoanisole**, which will interact favorably with the hydrophobic stationary phase. An isocratic mobile phase of acetonitrile and water provides a consistent elution profile, simplifying the method and enhancing reproducibility. The UV detection wavelength is selected based on the chromophoric nature of the aromatic ring in the analyte, which is expected to exhibit strong absorbance in the UV region.

Detailed Experimental Protocol: HPLC-UV

Objective: To quantify **2-Acetamido-4-bromoaniso**le in a drug substance or product matrix.

Materials:

- **2-Acetamido-4-bromoaniso**le reference standard
- HPLC-grade acetonitrile
- Ultrapure water
- Sample of drug substance or product containing the analyte

Instrumentation:

- HPLC system with a UV-Vis detector
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Data acquisition and processing software

Procedure:

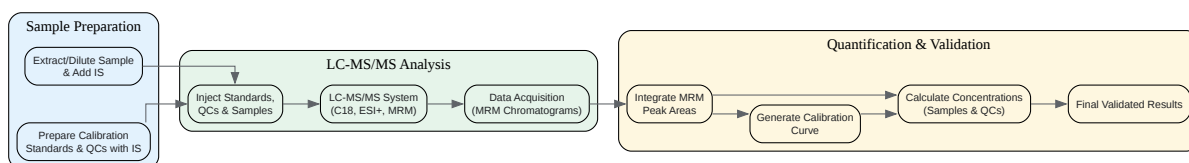
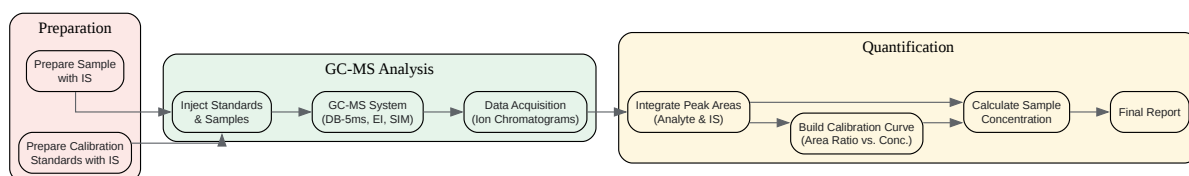
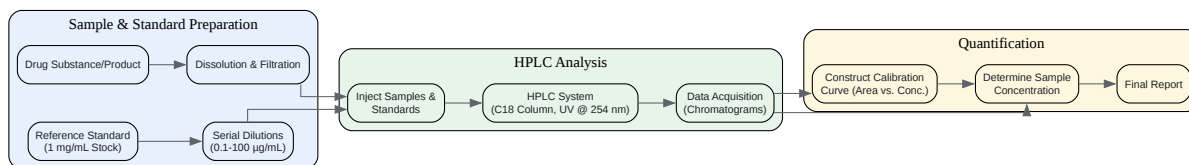
- Standard Preparation:
 - Prepare a stock solution of **2-Acetamido-4-bromoaniso**le reference standard in acetonitrile at a concentration of 1 mg/mL.
 - Perform serial dilutions of the stock solution with the mobile phase to create a series of calibration standards ranging from 0.1 µg/mL to 100 µg/mL.
- Sample Preparation:
 - Accurately weigh a known amount of the drug substance or product and dissolve it in a suitable solvent (e.g., acetonitrile or a mixture of acetonitrile and water).
 - Filter the sample solution through a 0.45 µm syringe filter to remove any particulate matter.

- Chromatographic Conditions:
 - Mobile Phase: Acetonitrile:Water (60:40 v/v)
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30 °C
 - Injection Volume: 10 µL
 - UV Detection Wavelength: 254 nm
- Analysis:
 - Inject the calibration standards, followed by the sample solutions, into the HPLC system.
 - Record the chromatograms and integrate the peak area corresponding to **2-Acetamido-4-bromoaniso**le.
- Quantification:
 - Construct a calibration curve by plotting the peak area of the standards against their known concentrations.
 - Determine the concentration of **2-Acetamido-4-bromoaniso**le in the sample by interpolating its peak area on the calibration curve.

Method Validation Summary (as per ICH Q2(R1))[1]

Parameter	Acceptance Criteria	Expected Performance
Specificity	The analyte peak should be well-resolved from other components.	Peak purity analysis should confirm no co-eluting impurities.
Linearity	Correlation coefficient (r^2) $\geq$ 0.995	Linear over the range of 0.1 - 100 $\mu\text{g/mL}$.
Accuracy	Recovery of 98.0% to 102.0%	Achieved through spike and recovery experiments at three concentration levels.
Precision	$\text{RSD} \leq 2.0\%$ for repeatability and intermediate precision.	Demonstrated by multiple injections of the same sample and analysis on different days.
Limit of Detection (LOD)	Signal-to-noise ratio of 3:1	Estimated to be approximately 0.03 $\mu\text{g/mL}$.
Limit of Quantification (LOQ)	Signal-to-noise ratio of 10:1	Estimated to be approximately 0.1 $\mu\text{g/mL}$.

HPLC-UV Workflow Diagram



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